

"Curcumaromin A" chemical structure and CAS number 1810034-38-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Curcumaromin A

Cat. No.: B15593538

[Get Quote](#)

Curcumaromin A: A Technical Guide for Researchers

CAS Number: 1810034-38-8

Chemical Name: (1E,4Z,6E)-5-hydroxy-7-[4-hydroxy-3-[(1R,6R)-3-methyl-6-propan-2-ylcyclohex-2-en-1-yl]phenyl]-1-(4-hydroxyphenyl)hepta-1,4,6-trien-3-one

Introduction

Curcumaromin A is a curcuminoid isolated from the rhizomes of *Curcuma aromatica* Salisb. As a member of the curcuminoid family, it shares a structural resemblance to curcumin, a well-studied natural compound with a wide range of biological activities. This technical guide provides a comprehensive overview of **Curcumaromin A**, focusing on its chemical properties, biological activities, and the experimental methodologies used to elucidate its functions. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this natural product.

Chemical Structure and Properties

Curcumaromin A possesses a unique chemical structure that distinguishes it from other curcuminoids. The molecule features a diarylheptanoid backbone with a distinctive cyclohexene moiety.

Table 1: Physicochemical Properties of **Curcumaromin A**

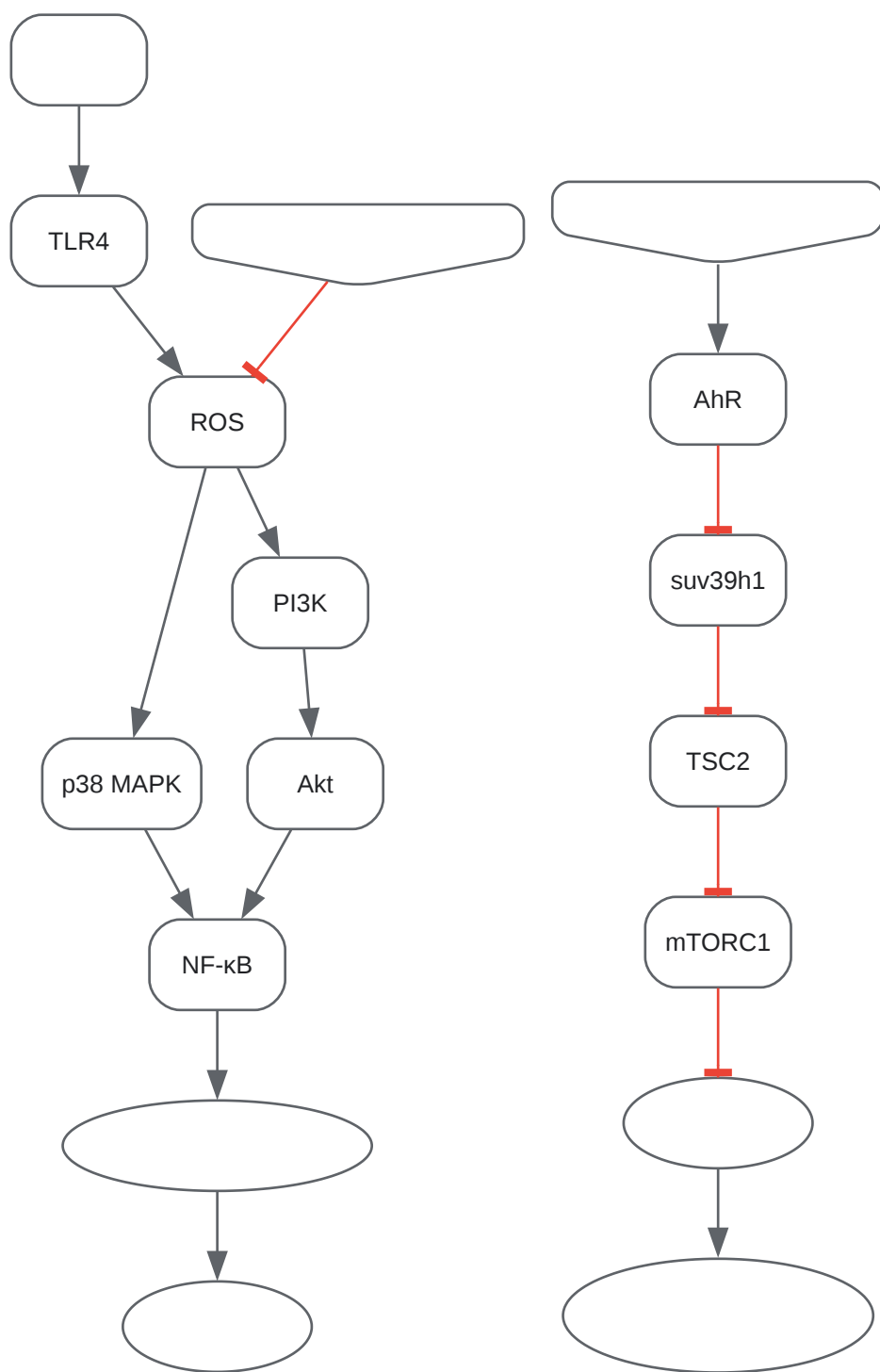
Property	Value	Source
CAS Number	1810034-38-8	N/A
Molecular Formula	C29H32O4	N/A
Molecular Weight	444.57 g/mol	N/A
Appearance	Orange powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

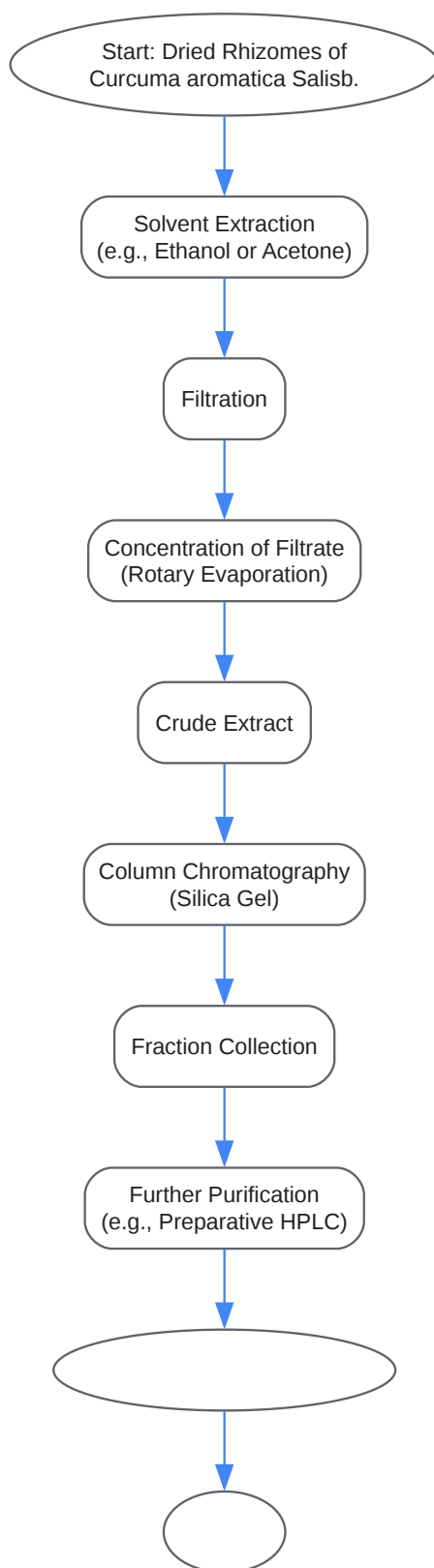
Biological Activities and Signaling Pathways

Curcumaromin A has demonstrated significant potential in modulating key cellular signaling pathways involved in inflammation and intestinal homeostasis.

Amelioration of Inflammatory Bone Loss

Curcumaromin A has been shown to mitigate bone loss in lipopolysaccharide (LPS)-induced inflammatory osteolysis. This protective effect is mediated through the regulation of the Reactive Oxygen Species (ROS) mediated p38/PI3K signaling pathway.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["Curcumaromin A" chemical structure and CAS number 1810034-38-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593538#curcumaromin-a-chemical-structure-and-cas-number-1810034-38-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com